

# Application Notes and Protocols for Ternary Organic Solar Cells Utilizing ICBA

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the fabrication and characterization of ternary organic solar cells (OSCs) incorporating Indene-C60 bisadduct (ICBA) as a third component. The inclusion of ICBA, a fullerene derivative, has been demonstrated to be an effective strategy for enhancing the power conversion efficiency (PCE) of organic solar cells.

# Introduction to Ternary Organic Solar Cells with ICBA

Ternary organic solar cells offer a promising approach to overcome the limitations of binary blend systems by incorporating a third component into the photoactive layer.[1][2][3] This strategy can lead to several performance enhancements, including broadened light absorption, optimized morphology of the active layer, and improved charge carrier transport and dissociation.[4][5] ICBA is a particularly interesting third component due to its high lowest unoccupied molecular orbital (LUMO) energy level, which can significantly increase the opencircuit voltage (Voc) of the solar cell.[6][7][8]

The primary roles of **ICBA** as a third component in ternary organic solar cells include:

 Voltage Enhancement: ICBA's higher LUMO level, compared to other fullerene acceptors like PC71BM, directly contributes to a higher Voc.[6][7]



- Morphology Optimization: The addition of ICBA can influence the molecular packing and phase separation of the donor and acceptor materials, leading to a more favorable nanostructured morphology for efficient charge separation and transport. [4][5]
- Enhanced Charge Dynamics: **ICBA** can facilitate more efficient exciton dissociation and suppress charge recombination, which is reflected in an improved fill factor (FF).[5]
- Complementary Absorption: Although its primary absorption is in the UV region, ICBA can help to fill in absorption gaps of the primary donor-acceptor pair, contributing to a higher short-circuit current density (Jsc).[4]

# Data Presentation: Performance of ICBA-Based Ternary Solar Cells

The following table summarizes the performance parameters of various ternary organic solar cells incorporating **ICBA**. This data is compiled from multiple research publications and showcases the impact of **ICBA** on device efficiency.



Donor	Accepto r 1	Accepto r 2 (ICBA Content	Voc (V)	Jsc (mA/cm² )	FF (%)	PCE (%)	Referen ce
PBT1-C	ITIC-2CI	ICBA (20 wt%)	0.89	19.58	76.8	13.4	[4]
PBT1-C	ITIC-2CI	ICBA (0 wt%)	0.87	18.23	74.2	11.8	[4]
PffBT4T- 2OD	PC71BM	ICBA	0.84	14.58	70.1	9.81	[5]
PffBT4T- 2OD	PC71BM	-	0.82	13.92	68.2	8.06	[5]
PBDTTT- C-T	n-BDT- 3T- CNCOO	ICBA	0.98	-	-	5.51	[7]
P3HT	-	ICBA	>0.8	-	-	-	[6]
PBDB-T	ITIC	ICBA (varying content)	-	-	-	-	[9]

# **Experimental Protocols**

This section provides detailed methodologies for the fabrication and characterization of ternary organic solar cells using **ICBA**.

# **Protocol 1: Active Layer Solution Preparation**

This protocol describes the preparation of the photoactive blend solution, a critical step that significantly influences the final device performance.

Materials:



- Donor Polymer (e.g., PBT1-C)
- Acceptor 1 (e.g., ITIC-2Cl)
- Acceptor 2 (ICBA)
- Solvent (e.g., Chlorobenzene)
- Solvent Additive (e.g., 1,8-diiodooctane, DIO)
- Small vials
- Magnetic stirrer and stir bars
- Hot plate

### Procedure:

- Individual Stock Solutions:
  - Prepare individual stock solutions of the donor polymer, acceptor 1, and ICBA in the chosen solvent (e.g., chlorobenzene) at a specific concentration (e.g., 10 mg/mL).
  - Stir the solutions at a moderate speed on a hot plate at a slightly elevated temperature (e.g., 40-50 °C) for several hours or overnight until fully dissolved. Note that ICBA may have solubility issues, requiring careful optimization of solvent and stirring time.[6]
- Blending:
  - In a new vial, combine the appropriate volumes of the donor and acceptor stock solutions to achieve the desired weight ratio (e.g., 1:1.5 Donor:Total Acceptor).
  - The acceptor component is a mixture of acceptor 1 and ICBA. The desired weight
    percentage of ICBA within the acceptor blend is achieved by adding the corresponding
    volume of the ICBA stock solution. For example, for a 20 wt% ICBA content in the
    acceptor, the acceptor blend would be 80% acceptor 1 and 20% ICBA by weight.
- Additive Incorporation:



- Add the solvent additive (e.g., 0.5% v/v DIO) to the final blend solution.[9]
- Final Mixing and Filtration:
  - Stir the final ternary blend solution for at least 2 hours at a slightly elevated temperature.
  - Before use, filter the solution through a 0.45 μm PTFE syringe filter to remove any undissolved particles.

## **Protocol 2: Device Fabrication**

This protocol outlines the step-by-step fabrication of an inverted structure organic solar cell, a common architecture for high-performance devices.

Materials and Equipment:

- Pre-patterned Indium Tin Oxide (ITO) coated glass substrates
- Deionized water, acetone, isopropanol
- UV-Ozone cleaner
- Zinc Oxide (ZnO) nanoparticle solution
- Ternary blend solution (from Protocol 1)
- Molybdenum Oxide (MoO3)
- Silver (Ag)
- · Spin coater
- Thermal evaporator
- · Hot plate

#### Procedure:

Substrate Cleaning:



- Sequentially clean the ITO substrates by ultrasonication in deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun.
- Treat the substrates with UV-Ozone for 15 minutes to improve the surface wettability and work function of the ITO.
- Electron Transport Layer (ETL) Deposition:
  - Spin-coat the ZnO nanoparticle solution onto the cleaned ITO substrates at a speed of 3000-4000 rpm for 30-40 seconds.
  - Anneal the ZnO layer on a hot plate at approximately 150 °C for 15 minutes in air. This
    creates a uniform electron transport layer.
- Active Layer Deposition:
  - Transfer the substrates into a nitrogen-filled glovebox.
  - Spin-coat the prepared ternary blend solution onto the ZnO layer. The spin-coating speed and time will need to be optimized to achieve the desired film thickness (typically 80-120 nm). A typical starting point is 2000-3000 rpm for 60 seconds.
  - Anneal the active layer at an optimized temperature and duration (e.g., 100 °C for 10 minutes) to control the film morphology.
- Hole Transport Layer (HTL) Deposition:
  - Transfer the substrates to a thermal evaporator.
  - Deposit a thin layer (5-15 nm) of MoO3 on top of the active layer. The deposition rate should be slow, around 0.1-0.2 Å/s.
- Top Electrode Deposition:
  - Without breaking the vacuum, deposit the top metal electrode (e.g., 100 nm of Ag) through a shadow mask to define the active area of the device. The deposition rate for the metal



can be higher, around 1-2 Å/s.

## **Protocol 3: Device Characterization**

This protocol describes the standard procedures for evaluating the performance of the fabricated solar cells.

### Equipment:

- Solar simulator (AM 1.5G, 100 mW/cm²)
- Source measure unit (SMU)
- External Quantum Efficiency (EQE) measurement system
- Atomic Force Microscope (AFM)
- UV-Vis Spectrophotometer

### Procedures:

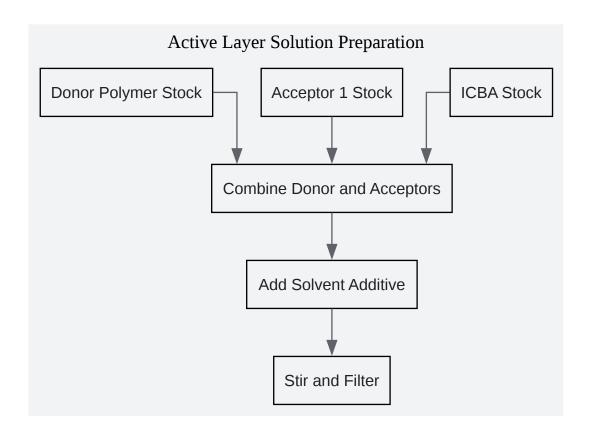
- Current Density-Voltage (J-V) Measurement:
  - Place the fabricated device under the solar simulator.
  - Connect the device to the SMU and sweep the voltage from -1 V to 1 V while measuring the current.
  - From the J-V curve, extract the key performance parameters: Voc, Jsc, FF, and PCE.
- External Quantum Efficiency (EQE) Measurement:
  - Measure the EQE spectrum of the device to determine the photon-to-electron conversion efficiency at different wavelengths.
  - The integrated Jsc from the EQE spectrum should be in good agreement with the Jsc value obtained from the J-V measurement.
- Morphology Characterization:



- Use AFM to investigate the surface morphology and roughness of the active layer. This
  can provide insights into the phase separation and domain sizes within the blend.
- Optical Properties:
  - Use a UV-Vis spectrophotometer to measure the absorption spectrum of the active layer film. This helps to understand how the addition of ICBA affects the light-harvesting properties of the device.

## **Visualizations**

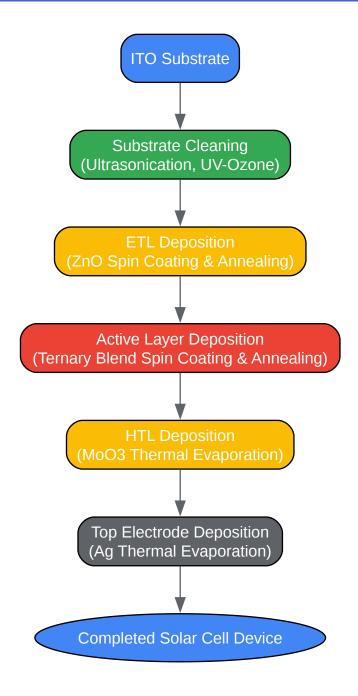
The following diagrams illustrate key concepts and workflows in the fabrication and function of ICBA-based ternary organic solar cells.



Click to download full resolution via product page

Caption: Workflow for the preparation of the ternary active layer solution.





Click to download full resolution via product page

Caption: Step-by-step workflow for the fabrication of an inverted ternary organic solar cell.

Caption: Energy level diagram illustrating charge transfer pathways in a ternary system.

## **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Organic Ternary Solar Cells: A Review | CiNii Research [cir.nii.ac.jp]
- 4. researchgate.net [researchgate.net]
- 5. scholars.northwestern.edu [scholars.northwestern.edu]
- 6. "Improving the Efficiency of P3HT:ICBA Organic Solar Cells by Modifying" by Matthew Blaine Samson [digitalcommons.odu.edu]
- 7. High open-circuit voltage ternary organic solar cells based on ICBA as acceptor and absorption-complementary donors - Materials Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Ternary Organic Solar Cells Utilizing ICBA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8249526#ternary-organic-solar-cells-using-icba]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com